# An In-depth Technical Guide to the Reactivity of 5-Methylpicolinic Acid Hydrate

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-Methylpicolinic acid hydrate* |
| *CAS No.:* | *1588441-37-5* |
| *Cat. No.:* | *B1456659* |

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## Introduction: The Versatile Scaffold of 5-Methylpicolinic Acid

5-Methylpicolinic acid, a substituted pyridinecarboxylic acid, serves as a crucial building block in modern chemistry. Its structural rigidity, combined with the electronic properties of the pyridine ring and the reactivity of its carboxylic acid group, makes it a highly sought-after intermediate in pharmaceutical synthesis and materials science.[1] The presence of the methyl group at the 5-position subtly modulates the electronic landscape of the pyridine ring, influencing its reactivity and the properties of its derivatives. Furthermore, its ability to act as a bidentate chelating agent for various metal ions expands its utility into the realm of coordination chemistry and catalysis.[1][2]

This guide provides an in-depth exploration of the core reactivity of **5-Methylpicolinic acid hydrate**. We will move beyond simple reaction schemes to dissect the underlying principles that govern its chemical transformations. The protocols and insights presented herein are designed for researchers, scientists, and drug development professionals seeking to leverage this versatile molecule in their synthetic endeavors.

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# Physicochemical and Structural Properties

A thorough understanding of a molecule's physical properties is foundational to its successful application in chemical synthesis. 5-Methylpicolinic acid is typically supplied as a hydrate, which can influence its solubility and handling characteristics.

| Property | Value | Source |
|---|---|---|
| Chemical Name | 5-Methylpyridine-2-carboxylic acid hydrate | [3] |
| CAS Number | 1588441-37-5 (Hydrate) | [3] |
| Molecular Formula | $C_7H_9NO_3$ (Hydrate) | [3] |
| Molecular Weight | 155.15 g/mol (Hydrate) | [3] |
| CAS Number | 4434-13-3 (Anhydrous) | [4][5] |
| Molecular Formula | $C_7H_7NO_2$ (Anhydrous) | [4][5] |
| Molecular Weight | 137.14 g/mol (Anhydrous) | [4][5] |
| Appearance | Off-white to light yellow crystalline powder | [5][6] |
| Melting Point | 164-166 °C | [6] |
| Storage | Store in a dry, sealed place at room temperature or 2-8°C | [3][6] |

# Core Reactivity: A Tale of Two Functional Groups

The reactivity of 5-Methylpicolinic acid is dominated by the interplay between its two primary functional groups: the carboxylic acid at the 2-position and the pyridine ring itself. The nitrogen atom's proximity to the carboxyl group is a defining feature, enabling unique reaction pathways such as facile decarboxylation and effective metal chelation.

## Reactions at the Carboxylic Acid Moiety

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The carboxylic acid is the primary hub for synthetic transformations, allowing for the formation of esters, amides, and other derivatives.

Esterification is a fundamental transformation, often employed to protect the carboxylic acid, enhance solubility, or to serve as a precursor for further reactions. The classic Fischer-Speier esterification, utilizing an alcohol solvent and a strong acid catalyst, is a reliable method.

Causality of Experimental Design: The use of a strong acid (e.g., $H_2SO_4$) is critical. It protonates the carbonyl oxygen of the carboxylic acid, rendering the carbonyl carbon significantly more electrophilic and thus more susceptible to nucleophilic attack by the weakly nucleophilic alcohol. Le Châtelier's principle is leveraged by using the alcohol as the solvent, ensuring a large excess that drives the equilibrium towards the ester product.

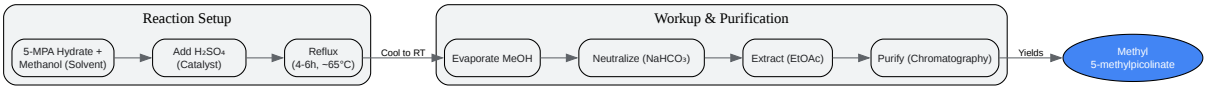
Detailed Protocol: Synthesis of Methyl 5-methylpicolinate

- Reagent Preparation:
  - **5-Methylpicolinic acid hydrate** (1.0 eq)
  - Methanol (reagent grade, dried) (approx. 10-20 mL per gram of acid)
  - Sulfuric acid (concentrated, 98%) (catalytic, ~0.05 eq)
- Experimental Procedure:
  - To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add **5-Methylpicolinic acid hydrate**.
  - Add methanol to dissolve the solid.
  - Slowly and carefully, add the concentrated sulfuric acid to the stirring solution.
  - Heat the reaction mixture to reflux (approx. 65°C) and maintain for 4-6 hours. Monitor reaction progress via Thin Layer Chromatography (TLC).
- Workup and Purification:
  - Allow the mixture to cool to room temperature.

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- Remove the bulk of the methanol under reduced pressure using a rotary evaporator.
- Carefully neutralize the residue by slowly adding a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$) until effervescence ceases.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate or dichloromethane) three times.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate ($Na_2SO_4$), filter, and concentrate under reduced pressure to yield the crude ester.
- Purify the crude product via flash column chromatography on silica gel if necessary.

- Self-Validating Characterization:
  - LC-MS: Confirm the mass of the product, Methyl 5-methylpicolinate ($C_8H_9NO_2$, MW: 151.16 g/mol ).[7]
  - $^1H$ NMR: Verify the structure by observing the appearance of a new singlet corresponding to the methyl ester protons (~3.9 ppm) and shifts in the aromatic proton signals.




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*Fig 1. Experimental workflow for the Fischer esterification of 5-Methylpicolinic acid.*

The formation of an amide bond is one of the most critical reactions in drug discovery. Direct reaction of a carboxylic acid and an amine is generally unfavorable as it leads to a stable ammonium-carboxylate salt.[8] Therefore, the carboxylic acid must first be "activated" using a coupling reagent.

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Causality of Experimental Design: Coupling reagents like HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or EDC (N-(3-Dimethylaminopropyl)-N′-ethylcarbodiimide) transform the carboxylic acid into a highly reactive intermediate (e.g., an active ester). This intermediate is readily attacked by the amine nucleophile to form the amide bond under mild conditions, preventing the need for high temperatures that could degrade sensitive substrates.[8][9] A non-nucleophilic base, such as DIPEA (N,N-Diisopropylethylamine), is included to neutralize any acidic byproducts generated during the reaction, ensuring the amine remains in its free, nucleophilic state.

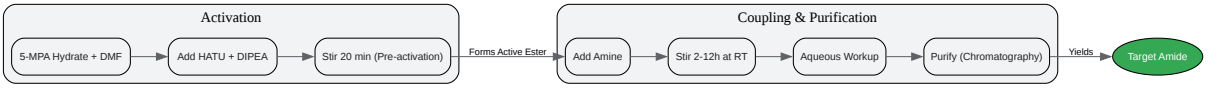
Detailed Protocol: Synthesis of a 5-Methylpicolinamide Derivative

- Reagent Preparation:
  - **5-Methylpicolinic acid hydrate** (1.0 eq)
  - Desired amine (e.g., benzylamine) (1.1 eq)
  - HATU (1.1 eq)
  - DIPEA (2.5 eq)
  - Anhydrous DMF (N,N-Dimethylformamide) as solvent
- Experimental Procedure:
  - In an oven-dried round-bottom flask under an inert atmosphere ($N_2$ or Ar), dissolve **5-Methylpicolinic acid hydrate** in anhydrous DMF.
  - Add HATU and DIPEA to the solution and stir for 15-20 minutes at room temperature. This is the "pre-activation" step.
  - Add the amine to the activated mixture.
  - Allow the reaction to stir at room temperature for 2-12 hours, monitoring by TLC or LC-MS.
- Workup and Purification:
  - Pour the reaction mixture into water and extract with ethyl acetate.

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- Wash the combined organic layers with saturated aqueous lithium chloride (LiCl) to remove DMF, followed by saturated $NaHCO_3$ and brine.
- Dry the organic layer over anhydrous $Na_2SO_4$, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography.

- Self-Validating Characterization:
  - LC-MS: Confirm the expected mass of the amide product.
  - $^1H$ and $^{13}C$ NMR: Confirm the structure, noting the disappearance of the carboxylic acid proton and the appearance of signals corresponding to the amine moiety and the amide N-H proton.




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*Fig 2. General workflow for peptide-coupling-based amidation of 5-Methylpicolinic acid.*

## Reactions of the Pyridine Ring System

A hallmark of picolinic acids (pyridine-2-carboxylic acids) is their propensity to undergo thermal decarboxylation.[10] This reactivity is significantly greater than that of their isomers, nicotinic and isonicotinic acid.[11][12]

Mechanistic Insight: Upon heating, picolinic acid and its derivatives can lose $CO_2$ to form a reactive zwitterionic intermediate, often referred to as the "Hammick Intermediate".[10] The pyridine nitrogen plays a pivotal role by stabilizing the negative charge that develops on the C2 carbon as the C-C bond breaks.[11] This intermediate is a powerful nucleophile and can be trapped by electrophiles, such as aldehydes or ketones, present in the reaction mixture. The 5-

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methyl group, being an electron-donating group, can further influence the stability of this intermediate and the overall reaction rate.




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*Fig 3. Conceptual pathway for the thermal decarboxylation of 5-Methylpicolinic acid.*

Studies have shown that the decarboxylation can proceed via both the zwitterionic and anionic forms of the acid, with the zwitterion being significantly more reactive.[11][13] This unique reactivity opens avenues for C-C bond formation directly at the 2-position of the pyridine ring.

## Analytical Characterization: A Self-Validating Approach

Rigorous analytical chemistry is the cornerstone of trustworthy research. Every protocol must be validated by confirming the structure and purity of the resulting products.

- High-Performance Liquid Chromatography (HPLC): An indispensable tool for monitoring reaction progress and assessing final product purity.[14] A reversed-phase C18 column is often effective for analyzing picolinic acid and its derivatives.[14][15]
- Mass Spectrometry (MS): Provides definitive confirmation of the molecular weight of the target compound. Techniques like LC-MS are particularly powerful for identifying products in complex reaction mixtures.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: $^{1}H$ and $^{13}C$ NMR are essential for unambiguous structure elucidation, providing detailed information about the chemical environment of each atom in the molecule.

## Safety and Handling

As a responsible scientist, adherence to safety protocols is paramount. 5-Methylpicolinic acid and its parent compound, picolinic acid, require careful handling.

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- Hazards: The compound is harmful if swallowed, in contact with skin, or if inhaled.[4][5] It can cause skin irritation and serious eye irritation or damage.[4]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses or goggles, and chemical-resistant gloves.[16]
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[17] Avoid creating dust.[17]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Conclusion

**5-Methylpicolinic acid hydrate** is a molecule of significant synthetic potential, characterized by the distinct reactivity of its carboxylic acid and pyridine functionalities. By understanding the principles behind its transformations—from the acid-catalyzed mechanism of esterification and the activator-mediated pathway of amidation to the unique nitrogen-stabilized decarboxylation—researchers can effectively harness its capabilities. The protocols and insights provided in this guide serve as a foundation for the logical design and execution of synthetic strategies, enabling the development of novel pharmaceuticals and advanced materials.

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